

Introduction: Situating Propyl Cyclohexanecarboxylate in Modern Chemistry

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Propyl cyclohexanecarboxylate

CAS No.: 6739-34-0

Cat. No.: B8786021

[Get Quote](#)

Propyl cyclohexanecarboxylate (CAS No. 6739-34-0) is an ester of cyclohexanecarboxylic acid and propanol.[1][2][3] Structurally, it consists of a saturated six-membered cyclohexane ring attached to a carboxyl group, which is esterified with a propyl chain.[2][4] While not a household name, this molecule serves as a valuable intermediate and building block in various sectors, including the synthesis of pharmaceutical agents and agrochemicals.[5] Its physicochemical properties, such as moderate hydrophobicity and a liquid state at room temperature, make it a versatile substrate for further chemical modification.[5]

This guide provides an in-depth examination of the core chemical properties, synthesis protocols, and spectroscopic characterization of **propyl cyclohexanecarboxylate**. It is designed for researchers and drug development professionals who require a comprehensive understanding of this compound for application in their work. We will move beyond simple data recitation to explore the causality behind its chemical behavior and the logic underpinning its synthesis and analysis.

Caption: Chemical Structure of **Propyl Cyclohexanecarboxylate**.

Part 1: Core Physicochemical Properties

A thorough understanding of a compound's physical and chemical properties is fundamental to its application in research and development. These parameters dictate solvent choice, reaction conditions, purification methods, and potential safety considerations. The properties of **propyl cyclohexanecarboxylate** are summarized below.

Table 1: Key Physicochemical and Computed Properties

Property	Value	Source
CAS Number	6739-34-0	[1][2][3]
Molecular Formula	C ₁₀ H ₁₈ O ₂	[1][2][4]
Molecular Weight	170.25 g/mol	[1][2][5]
IUPAC Name	propyl cyclohexanecarboxylate	[2]
Boiling Point	214.9 °C at 760 mmHg	[1][6]
Density	0.961 g/cm ³	[1]
Flash Point	78 °C	[1][6]
Vapor Pressure	0.152 mmHg at 25°C	[1]
Refractive Index	~1.4486 (estimate)	[1]
LogP (o/w)	2.52 - 3.30 (estimated)	[1][5][6]
Hydrogen Bond Acceptor Count	2	[1]
Hydrogen Bond Donor Count	0	[1]
Rotatable Bond Count	4	[1]
Canonical SMILES	<chem>CCCOC(=O)C1CCCCC1</chem>	[1][2]

| InChIKey | UBEVLTHYAFYOEU-UHFFFAOYSA-N |[2][4] |

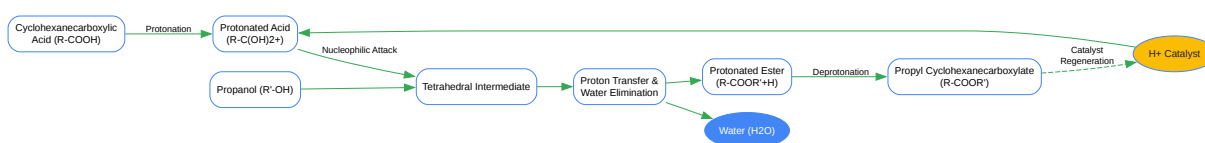
Part 2: Synthesis and Purification

The most common and direct method for preparing **propyl cyclohexanecarboxylate** is the Fischer-Speier esterification.[7][8][9] This acid-catalyzed reaction involves the condensation of a carboxylic acid (cyclohexanecarboxylic acid) with an alcohol (n-propanol).

Underlying Principle: Fischer Esterification

The Fischer esterification is a classic equilibrium-controlled reaction.[7][8] The mechanism is initiated by the protonation of the carbonyl oxygen of the carboxylic acid by a strong acid catalyst (e.g., H_2SO_4). This protonation significantly increases the electrophilicity of the carbonyl carbon, making it susceptible to nucleophilic attack by the alcohol. The resulting tetrahedral intermediate undergoes a proton transfer, followed by the elimination of a water molecule to yield the protonated ester. Deprotonation of this species regenerates the acid catalyst and provides the final ester product.

To achieve a high yield, the equilibrium must be shifted towards the products. This is accomplished by adhering to Le Châtelier's Principle, typically by using a large excess of one of the reactants (usually the less expensive alcohol) or by removing water as it is formed, often through azeotropic distillation.[8][9]



[Click to download full resolution via product page](#)

Caption: Mechanism of the Fischer-Speier Esterification.

Detailed Experimental Protocol

This protocol describes a standard laboratory-scale synthesis. All operations should be conducted in a well-ventilated fume hood, with appropriate personal protective equipment.

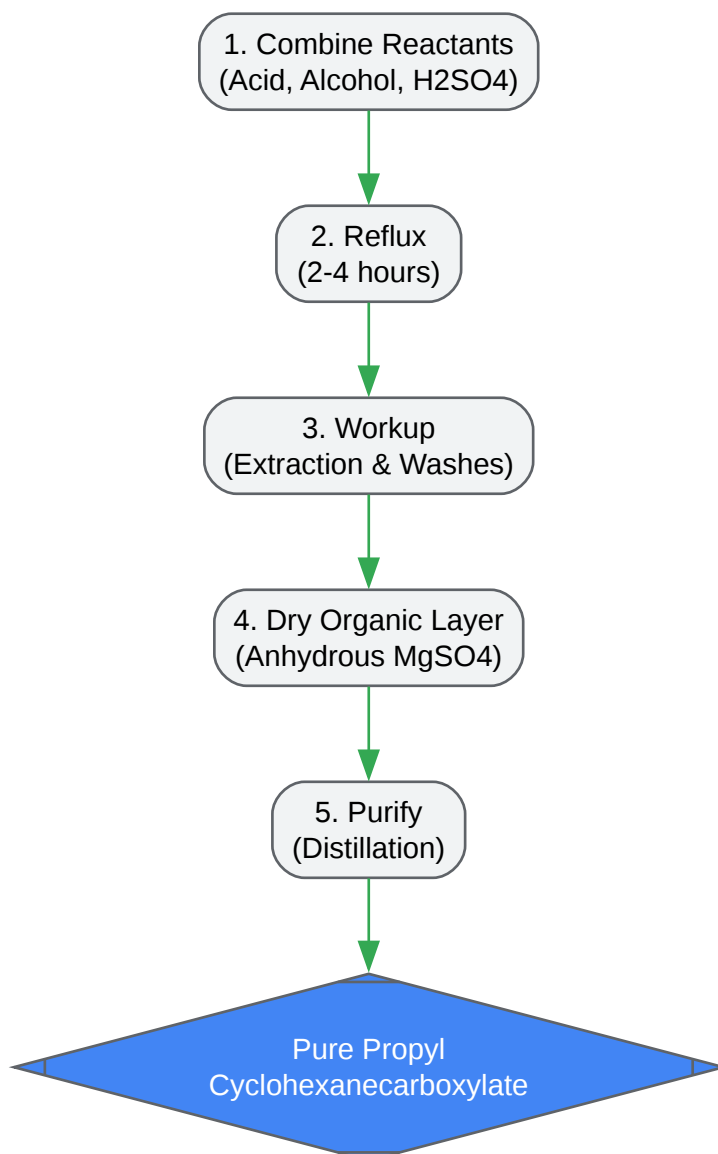
Reagents & Equipment:

- Cyclohexanecarboxylic acid
- n-Propanol (anhydrous)
- Concentrated Sulfuric Acid (H_2SO_4)
- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Saturated Sodium Chloride (NaCl) solution (Brine)
- Anhydrous Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)
- Round-bottom flask, reflux condenser, heating mantle, separatory funnel
- Distillation apparatus

Procedure:

- **Reaction Setup:** To a 250 mL round-bottom flask, add cyclohexanecarboxylic acid (e.g., 0.1 mol) and an excess of n-propanol (e.g., 0.3-0.5 mol).
- **Catalyst Addition:** While gently swirling the flask, slowly and carefully add concentrated sulfuric acid (approx. 1-2 mL). Causality Note: The acid acts as a catalyst; adding it slowly prevents excessive heat generation.
- **Reflux:** Equip the flask with a reflux condenser and heat the mixture to a gentle reflux using a heating mantle. Maintain reflux for 2-4 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC). Moderate yields of 60-75% are typical for this method.[5]
- **Workup - Quenching and Extraction:**
 - Allow the reaction mixture to cool to room temperature.
 - Transfer the mixture to a separatory funnel and dilute with diethyl ether or ethyl acetate (approx. 100 mL).
 - Wash the organic layer sequentially with:

- Water (2 x 50 mL) to remove the bulk of the excess propanol and sulfuric acid.
 - Saturated NaHCO₃ solution (2 x 50 mL) to neutralize any remaining sulfuric acid and unreacted cyclohexanecarboxylic acid. Self-Validation: Observe for CO₂ evolution, which indicates successful neutralization. Continue washing until no more gas evolves.
 - Brine (1 x 50 mL) to remove residual water and break any emulsions.
- Drying and Filtration:
 - Transfer the washed organic layer to an Erlenmeyer flask.
 - Add anhydrous MgSO₄ or Na₂SO₄, swirl, and let it stand for 10-15 minutes to remove dissolved water.
 - Filter the solution to remove the drying agent.
 - Purification:
 - Remove the bulk of the solvent using a rotary evaporator.
 - Purify the resulting crude oil by fractional distillation under atmospheric or reduced pressure to obtain pure **propyl cyclohexanecarboxylate** (Boiling Point: ~215 °C).[6]



[Click to download full resolution via product page](#)

Caption: General workflow for synthesis and purification.

Part 3: Spectroscopic Characterization

Spectroscopic analysis is essential for confirming the identity and purity of the synthesized product. The key spectral features for **propyl cyclohexanecarboxylate** are outlined below.

Infrared (IR) Spectroscopy

The IR spectrum provides definitive evidence of the ester functional group.

- C=O Stretch: A very strong and sharp absorption peak is expected near 1740 cm^{-1} .^[5] This is the most characteristic signal for a saturated aliphatic ester.
- C-O Stretch: Strong C-O stretching vibrations will appear in the fingerprint region, typically between $1250\text{-}1050\text{ cm}^{-1}$.^[5]
- C-H Stretch: Aliphatic C-H stretching from the cyclohexane and propyl groups will be observed just below 3000 cm^{-1} (typically $2950\text{-}2850\text{ cm}^{-1}$).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed structural information by probing the chemical environment of ^1H and ^{13}C nuclei.

- ^1H NMR:
 - Propyl Group:
 - -O-CH₂-: A triplet at ~ 4.0 ppm, coupled to the adjacent methylene group.
 - -CH₂-: A sextet (or multiplet) at $\sim 1.6\text{-}1.7$ ppm.
 - -CH₃: A triplet at ~ 0.9 ppm, the most upfield signal.
 - Cyclohexane Ring:
 - -CH-CO-: A multiplet (often a triplet of triplets) for the single proton alpha to the carbonyl group, shifted downfield to $\sim 2.2\text{-}2.4$ ppm.
 - -CH₂-: A complex series of overlapping multiplets for the remaining 10 protons of the cyclohexane ring, typically found between $1.0\text{-}2.0$ ppm.^[5]
- ^{13}C NMR:
 - C=O (Carbonyl Carbon): The ester carbonyl carbon will appear significantly downfield, typically around ~ 176 ppm.

- -O-CH₂-: The carbon of the propyl group attached to the ester oxygen will be found around ~65-70 ppm.
- Cyclohexane Carbons: The carbons of the cyclohexane ring will appear in the aliphatic region, typically between ~25-45 ppm.
- Propyl Carbons: The remaining two carbons of the propyl chain will be found further upfield, with the terminal methyl carbon being the most shielded (~10 ppm).

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule.

- Molecular Ion (M⁺): The molecular ion peak should be observed at m/z = 170, corresponding to the exact mass of C₁₀H₁₈O₂.^{[1][2]}
- Key Fragments: Common fragmentation patterns for esters include McLafferty rearrangement and alpha-cleavage, leading to characteristic fragment ions. Expect to see peaks corresponding to the loss of the propoxy group or parts of the propyl chain.

Part 4: Applications & Relevance in Drug Development

Propyl cyclohexanecarboxylate is primarily used as a chemical intermediate. Its structure allows for modification at several key positions:

- The Cyclohexane Ring: The ring can be functionalized, for example, through alkylation, which can lead to precursors for compounds like tricyclic antidepressants.^[5]
- The Propyl Chain: The chain can be modified to produce derivatives used in the synthesis of herbicides.^[5]
- Ester Moiety: The ester itself can be hydrolyzed back to the carboxylic acid or converted into an amide. Cyclohexanecarboxamide derivatives have been investigated for their anticonvulsant and analgesic properties.^[5]

In drug development, the cyclohexyl group is a common bioisostere for a phenyl ring, used to improve metabolic stability or modify lipophilicity without drastically altering the molecule's conformation. Therefore, **propyl cyclohexanecarboxylate** serves as a readily available starting material for synthesizing analogs of existing drugs where a saturated ring is desired.

Part 5: Safety and Handling

- Hazards: **Propyl cyclohexanecarboxylate** is a combustible liquid.[1][6] While specific toxicity data is limited, related compounds like cyclohexanecarboxylic acid are known to cause skin and serious eye irritation.[10][11] It is prudent to handle the ester with similar precautions.
- Handling:
 - Use in a well-ventilated area or fume hood.[12]
 - Keep away from heat, sparks, and open flames.[12]
 - Wear appropriate personal protective equipment, including safety goggles, chemical-resistant gloves, and a lab coat.[10][11]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[10][12]

References

- **Propyl cyclohexanecarboxylate**. LookChem. [\[Link\]](#)
- **Propyl cyclohexanecarboxylate** | C10H18O2 | CID 81222. PubChem - NIH. [\[Link\]](#)
- propyl cyclohexane carboxylate, 6739-34-0. The Good Scents Company. [\[Link\]](#)
- **propyl cyclohexanecarboxylate**. NIST Chemistry WebBook. [\[Link\]](#)
- Cyclohexanecarboxylic acid, propyl ester. Cheméo. [\[Link\]](#)
- Synthesis of Isopropyl cyclohexane carboxylic acid. PrepChem.com. [\[Link\]](#)
- SAFETY DATA SHEET - Cyclohexanecarboxylic acid. Fisher Scientific. [\[Link\]](#)

- Fischer Esterification. Organic Chemistry Portal. [[Link](#)]
- Experiment 10: Fischer Esterification. University of Toronto. [[Link](#)]
- Fischer Esterification. Chemistry LibreTexts. [[Link](#)]
- 22. The Fischer Esterification. University of Missouri–St. Louis. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. [lookchem.com](https://www.lookchem.com) [[lookchem.com](https://www.lookchem.com)]
 2. Propyl cyclohexanecarboxylate | C10H18O2 | CID 81222 - PubChem [pubchem.ncbi.nlm.nih.gov]
 3. Page loading... [[guidechem.com](https://www.guidechem.com)]
 4. propyl cyclohexanecarboxylate [webbook.nist.gov]
 5. Propyl cyclohexanecarboxylate (6739-34-0) for sale [[vulcanchem.com](https://www.vulcanchem.com)]
 6. propyl cyclohexane carboxylate, 6739-34-0 [[thegoodscentscompany.com](https://www.thegoodscentscompany.com)]
 7. Fischer Esterification [[organic-chemistry.org](https://www.organic-chemistry.org)]
 8. athabascau.ca [[athabascau.ca](https://www.athabascau.ca)]
 9. chem.libretexts.org [chem.libretexts.org]
 10. fishersci.com [[fishersci.com](https://www.fishersci.com)]
 11. fishersci.fr [[fishersci.fr](https://www.fishersci.fr)]
 12. tcchemicals.com [[tcchemicals.com](https://www.tcchemicals.com)]
- To cite this document: BenchChem. [Introduction: Situating Propyl Cyclohexanecarboxylate in Modern Chemistry]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8786021/docs#introduction-situating-propyl-cyclohexanecarboxylate-in-modern-chemistry>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)